

# Personal protective equipment for handling H-Phe(4-I)-OH

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## Compound of Interest

Compound Name: **H-Phe(4-I)-OH**

Cat. No.: **B2403948**

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## Essential Safety and Handling Guide for H-Phe(4-I)-OH

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount to both personal safety and research integrity. This guide provides immediate, essential safety and logistical information for handling **H-Phe(4-I)-OH** (4-Iodo-L-phenylalanine), a derivative of the amino acid phenylalanine. While comprehensive toxicological data may not be available for this specific compound, it should be handled with care, assuming potential hazards based on its chemical structure and available safety data for similar compounds.

Chemical Profile:

| Property          | Value   |
|-------------------|---|
| Chemical Name     | 4-Iodo-L-phenylalanine  |
| CAS Number        | 24250-85-9  |
| Molecular Formula | C9H10INO2   |
| Molecular Weight  | 291.08 g/mol  |
| Appearance        | White to off-white powder or solid  |
| Known Hazards     | May be harmful if inhaled, ingested, or absorbed through the skin. May cause eye, skin, and respiratory tract irritation. |
| Storage           | Keep containers tightly closed in a dry, cool, and well-ventilated place.   |

## Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is crucial for minimizing exposure and ensuring a safe laboratory environment.

| PPE Category            | Item  | Specifications and Recommendations  |
|-------------------------|---|---|
| Eye and Face Protection | Safety Glasses with Side Shields  | Must conform to EN 166 (EU) or ANSI Z87.1 (US) standards.   |
| Face Shield             | Recommended when there is a significant risk of splashing or dust generation.                   |   |
| Hand Protection         | Chemical-Resistant Gloves   | Nitrile or neoprene gloves are recommended. For extended contact, consult the glove manufacturer's chemical resistance data. Double gloving is advised. |
| Body Protection         | Laboratory Coat   | A standard laboratory coat should be worn and fully buttoned.   |
| Chemical Apron          | A splash-resistant chemical apron is recommended for procedures with a higher risk of splashes. |   |
| Respiratory Protection  | Dust Mask/  |   |

- To cite this document: BenchChem. [Personal protective equipment for handling H-Phe(4-I)-OH]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b2403948#personal-protective-equipment-for-handling-h-phe-4-i-oh>

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